

Safeguarding Your Research: A Comprehensive Guide to Handling BIBF 1202-13C,d3

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Compound of Interest

Compound Name: *BIBF 1202-13C,d3*

Cat. No.: *B12402904*

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For researchers and scientists at the forefront of drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **BIBF 1202-13C,d3**, an internal standard for Nintedanib (BIBF 1120). Adherence to these protocols is critical for minimizing risk and ensuring the integrity of your research.

BIBF 1202-13C,d3, as a labeled form of Nintedanib, should be handled with the same precautions as the parent compound. Nintedanib is a potent tyrosine kinase inhibitor with significant physiological effects. The Safety Data Sheet (SDS) for Nintedanib (BIBF 1120) classifies it as toxic if swallowed, a cause of skin irritation and serious eye damage, and a substance suspected of damaging fertility or the unborn child.^[1] It is also known to cause damage to organs through prolonged or repeated exposure.^{[1][2]}

Personal Protective Equipment (PPE) and Safety Measures

A multi-layered approach to personal protection is essential when working with **BIBF 1202-13C,d3**. The following table summarizes the required PPE and other critical safety measures.

Protective Equipment	Specification	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	To prevent inhalation of dust or aerosols.[2]
Hand Protection	Compatible chemical-resistant gloves.	To prevent skin contact and absorption.[2]
Eye Protection	Appropriate protective eyeglasses or chemical safety goggles as described by OSHA.	To prevent serious eye damage from splashes or dust. [1][2]
Skin and Body Protection	Lab coat, and other protective clothing to prevent skin exposure.	To prevent skin contact.[2]
Ventilation	Work in a well-ventilated area, preferably a chemical fume hood.	To minimize inhalation exposure.
Hygiene	Wash hands thoroughly after handling. Remove contaminated clothing and wash before reuse.	To prevent accidental ingestion and cross-contamination.[2]

Standard Operating Procedure for Handling BIBF 1202-13C,d3

The following step-by-step protocol outlines the safe handling of **BIBF 1202-13C,d3** from receipt to disposal.

1. Preparation and Area Setup:

- Designate a specific area for handling **BIBF 1202-13C,d3**, preferably within a chemical fume hood.
- Ensure a safety shower and eye wash station are readily accessible.[2]

- Assemble all necessary materials, including appropriate solvents (e.g., DMSO[3]), vials, and pipettes, before opening the compound container.

2. Donning Personal Protective Equipment (PPE):

- Put on a lab coat, followed by safety goggles and chemical-resistant gloves.
- If there is a risk of generating dust or aerosols, a respirator is mandatory.

3. Compound Handling and Preparation of Solutions:

- Carefully open the container containing **BIBF 1202-13C,d3** inside the chemical fume hood to avoid generating dust.
- Weigh the required amount of the solid compound using a calibrated analytical balance.
- To prepare a stock solution, add the appropriate solvent to the vial containing the compound. Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.

4. Experimental Use:

- When using the solution, employ precision pipettes with disposable tips to prevent cross-contamination.
- Keep all containers with **BIBF 1202-13C,d3** tightly sealed when not in use.

5. Decontamination and Waste Disposal:

- All disposable materials that have come into contact with **BIBF 1202-13C,d3** (e.g., pipette tips, vials, gloves) must be disposed of as hazardous chemical waste.
 - Decontaminate the work surface with an appropriate cleaning agent.
 - Dispose of unused compound and solutions in accordance with local, state, and federal regulations for hazardous waste. Do not allow the substance to enter sewers or waterways.
- [1]

6. Doffing Personal Protective Equipment (PPE):

- Remove PPE in the reverse order it was put on, taking care to avoid self-contamination.
- Dispose of single-use PPE as hazardous waste.
- Wash hands thoroughly with soap and water.

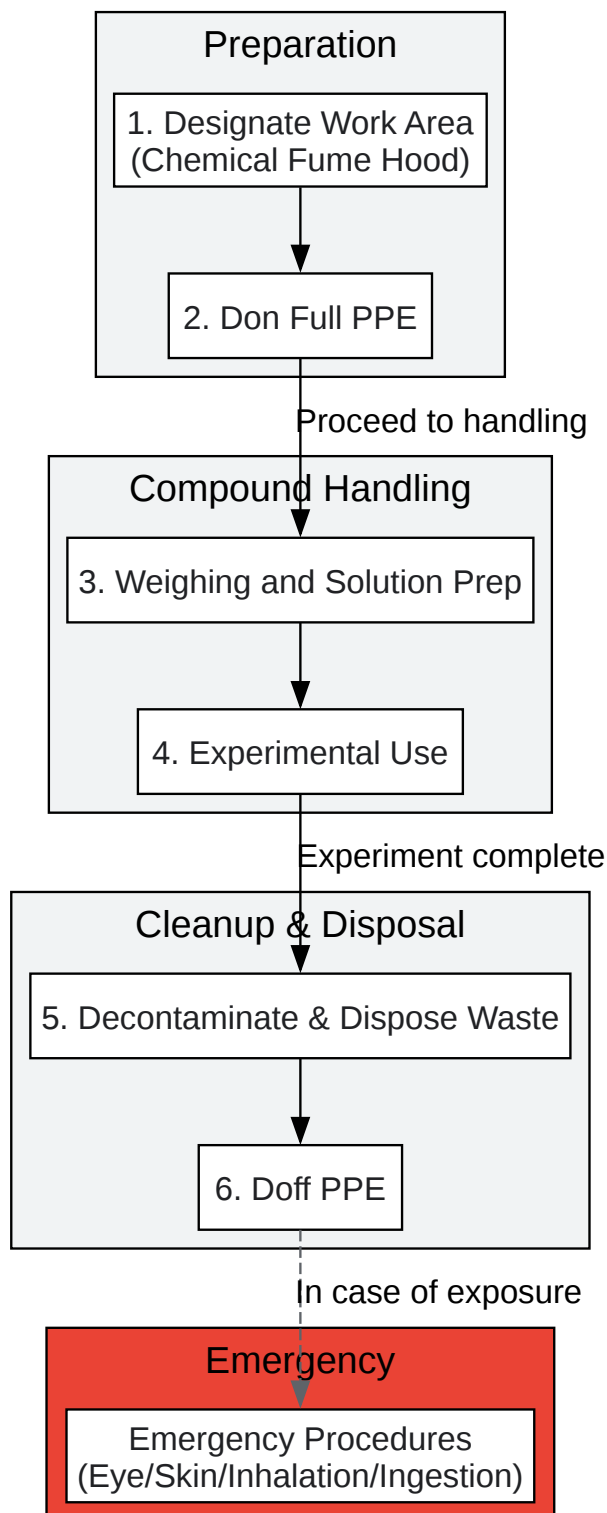
Emergency Procedures

In the event of exposure, follow these immediate steps:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with soap and plenty of water for at least 15 minutes. Seek medical attention.[\[2\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[\[2\]](#)

Below is a workflow diagram illustrating the key steps for the safe handling of **BIBF 1202-13C,d3**.

Safe Handling Workflow for BIBF 1202-13C,d3

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